

5-(6-bromo-2,3-difluorophenyl)oxazole structural characterization

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Compound of Interest

Compound Name: 5-(6-bromo-2,3-difluorophenyl)oxazole

CAS No.: 2364585-22-6

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An In-Depth Technical Guide to the Structural Characterization of **5-(6-bromo-2,3-difluorophenyl)oxazole**

Introduction: The Imperative for Rigorous Structural Elucidation

In the landscape of modern drug discovery and materials science, the precise structural characterization of novel chemical entities is not merely a procedural step but the bedrock of all subsequent research. The compound **5-(6-bromo-2,3-difluorophenyl)oxazole**, a halogenated heterocyclic molecule, presents a unique confluence of structural features—a difluorinated phenyl ring, a bromine atom, and an oxazole core.^[1] Each of these components imparts specific physicochemical properties that are critical to its potential function. Consequently, an unambiguous determination of its molecular structure is paramount to understanding its reactivity, establishing structure-activity relationships (SAR), and ensuring reproducibility in research and development.

The Strategic Workflow: An Integrated Analytical Approach

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graph TD; subgraph IC [Initial Confirmation]; EA[Elemental Analysis (EA)  
- Empirical Formula  
- Purity Confirmation]; MS[Mass Spectrometry (MS)  
- Molecular Weight  
- Isotopic Pattern]; end; subgraph DSM [Detailed Structural Mapping]; NMR[NMR Spectroscopy  
- 1H (Proton Environment)  
- 13C (Carbon Skeleton)  
- 19F (Fluorine Environment)  
- 2D NMR (Connectivity)]; end; subgraph D3D [Definitive 3D Structure]; SCXRD[Single-Crystal X-Ray Crystallography  
- Absolute Configuration  
- Bond Lengths & Angles]; end; EA -- "Confirms Elemental Ratios" --> DSM; MS -- "Confirms Molecular Formula" --> DSM; DSM -- "Provides Structure for Refinement" --> SCXRD; SCXRD -.-> MS; SCXRD -.-> VFS[Validates Final Structure];
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The flowchart illustrates the structural confirmation process, starting with Initial Confirmation, followed by Detailed Structural Mapping, and finally the Definitive 3D Structure. The process involves Elemental Analysis (EA), Mass Spectrometry (MS), NMR Spectroscopy, and Single-Crystal X-Ray Crystallography (SCXRD).

Initial Confirmation

- Elemental Analysis (EA)
 - Empirical Formula
 - Purity Confirmation
- Mass Spectrometry (MS)
 - Molecular Weight
 - Isotopic Pattern

Detailed Structural Mapping

- NMR Spectroscopy
 - ^1H (Proton Environment)
 - ^{13}C (Carbon Skeleton)
 - ^{19}F (Fluorine Environment)
 - 2D NMR (Connectivity)

Definitive 3D Structure

- Single-Crystal X-Ray Crystallography
 - Absolute Configuration
 - Bond Lengths & Angles

Flow and Validation:

- Initial Confirmation (EA and MS) leads to Detailed Structural Mapping (NMR) via "Confirms Elemental Ratios" and "Confirms Molecular Formula".
- Detailed Structural Mapping (NMR) leads to Definitive 3D Structure (SCXRD) via "Provides Structure for Refinement".
- Definitive 3D Structure (SCXRD) leads back to Initial Confirmation (MS) via a dashed arrow, indicating a feedback loop for validation.
- Definitive 3D Structure (SCXRD) leads to "Validates Final Structure".

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Caption: Integrated workflow for the structural characterization of **5-(6-bromo-2,3-difluorophenyl)oxazole**.

Mass Spectrometry (MS): The First Gateway to Molecular Identity

Expertise & Experience: Mass spectrometry is the initial and most crucial step, providing the molecular weight of the compound. For a halogenated molecule like **5-(6-bromo-2,3-difluorophenyl)oxazole**, MS offers a distinctive "molecular fingerprint." Bromine has two abundant, naturally occurring isotopes, ^{79}Br and ^{81}Br , in a nearly 1:1 ratio.^[2] This results in a characteristic pair of peaks (M and M+2) of almost equal intensity for the molecular ion, which is a powerful diagnostic tool for confirming the presence of a single bromine atom in the molecule.^{[2][3]}

Data Presentation: Predicted Mass and Isotopic Distribution

Parameter	Theoretical Value
Molecular Formula	C ₉ H ₄ BrF ₂ NO
Monoisotopic Mass	258.9436 u
Average Mass	260.038 u
M+ Peak (C ₉ H ₄ ⁷⁹ BrF ₂ NO)	m/z ≈ 258.94
M+2 Peak (C ₉ H ₄ ⁸¹ BrF ₂ NO)	m/z ≈ 260.94
Expected M:M+2 Ratio	~100 : 98

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- Sample Preparation: Dissolve approximately 0.1 mg of the purified compound in 1 mL of a volatile solvent (e.g., methanol or dichloromethane).

- Instrument: A high-resolution mass spectrometer equipped with an electron ionization (EI) source.
- Method:
 - Ionization Mode: Electron Ionization (EI). This hard ionization technique provides reproducible fragmentation patterns useful for structural elucidation.[2]
 - Electron Energy: 70 eV.
 - Ion Source Temperature: 200-250 °C.
 - Mass Range: Scan from m/z 50 to 400 to ensure capture of the molecular ion and relevant fragments.
 - Introduction: Introduce the sample via a direct insertion probe or after separation by Gas Chromatography (GC), which is suitable for thermally stable, volatile compounds.[4]
- Data Analysis:
 - Identify the molecular ion peak cluster (M and M+2) and confirm that the intensity ratio is approximately 1:1, characteristic of a monobrominated compound.[2]
 - Analyze the fragmentation pattern. Expect initial losses corresponding to stable neutral fragments (e.g., CO, HCN) from the oxazole ring.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Atomic Connectivity

Expertise & Experience: NMR is the most powerful technique for elucidating the detailed structure of organic molecules in solution. For this specific compound, a suite of NMR experiments is necessary.

- ^1H NMR: Identifies the number and environment of protons. We expect distinct signals for the three aromatic protons (one on the phenyl ring, two on the oxazole ring).
- ^{13}C NMR: Reveals the carbon skeleton of the molecule.

- ¹⁹F NMR: This is particularly crucial. Fluorine-19 is a spin ½ nucleus with 100% natural abundance and high sensitivity.[5] The two fluorine atoms are in different chemical environments, which will result in two distinct signals. Their coupling to each other and to the adjacent aromatic proton will provide definitive evidence for their relative positions on the phenyl ring.[6] The wide chemical shift range of ¹⁹F NMR simplifies spectral interpretation.[7]

Data Presentation: Predicted NMR Chemical Shifts and Couplings

Nucleus	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
¹ H	~8.0 - 8.2	Singlet (or narrow doublet)	-	H5 (oxazole)
~7.4 - 7.6	Singlet (or narrow doublet)	-	H2 (oxazole)	
~7.2 - 7.5	Triplet of doublets (td)	J(H-F), J(H-F)	H4' (phenyl)	
¹⁹ F	-110 to -140	Doublet of doublets (dd)	J(F-F), J(F-H)	F2' or F3'
-110 to -140	Doublet of doublets (dd)	J(F-F), J(F-H)	F3' or F2'	
¹³ C	~150 - 160	Singlet	-	C2 (oxazole)
~120 - 150	Multiple signals	J(C-F)	Phenyl & Oxazole Carbons	

Note: Predictions are based on typical values for similar structures. Actual values must be determined experimentally.

Experimental Protocol: Multinuclear NMR

- Sample Preparation: Dissolve 5-10 mg of the compound in ~0.6 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in a 5 mm NMR tube. Add a small amount of tetramethylsilane

(TMS) as an internal standard for ^1H and ^{13}C NMR. For ^{19}F NMR, an external or internal standard like CFCl_3 can be used, though modern instruments can reference internally.

- Instrument: A high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a multinuclear probe.
- ^1H NMR Acquisition:
 - Acquire a standard one-dimensional proton spectrum.
 - Set spectral width to cover 0-12 ppm.
 - Use a 30° pulse angle and a relaxation delay of 1-2 seconds.
 - Process the data with Fourier transformation, phase correction, and baseline correction. Integrate the signals to determine proton ratios.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C spectrum.
 - Set spectral width to cover 0-200 ppm.
 - A larger number of scans will be required due to the low natural abundance of ^{13}C .
- ^{19}F NMR Acquisition:
 - Acquire a proton-decoupled ^{19}F spectrum.
 - The wider chemical shift range of fluorine requires a larger spectral width.[\[5\]](#)[\[7\]](#)
 - Acquire a proton-coupled ^{19}F spectrum to observe J(F-H) couplings, which are critical for assignment.
- 2D NMR (Optional but Recommended):
 - COSY (Correlation Spectroscopy): To identify ^1H - ^1H spin-spin coupling networks.

- HSQC (Heteronuclear Single Quantum Coherence): To correlate protons with their directly attached carbons.
- HMBC (Heteronuclear Multiple Bond Correlation): To identify long-range (2-3 bond) correlations between protons and carbons, which is key for connecting the phenyl and oxazole rings.

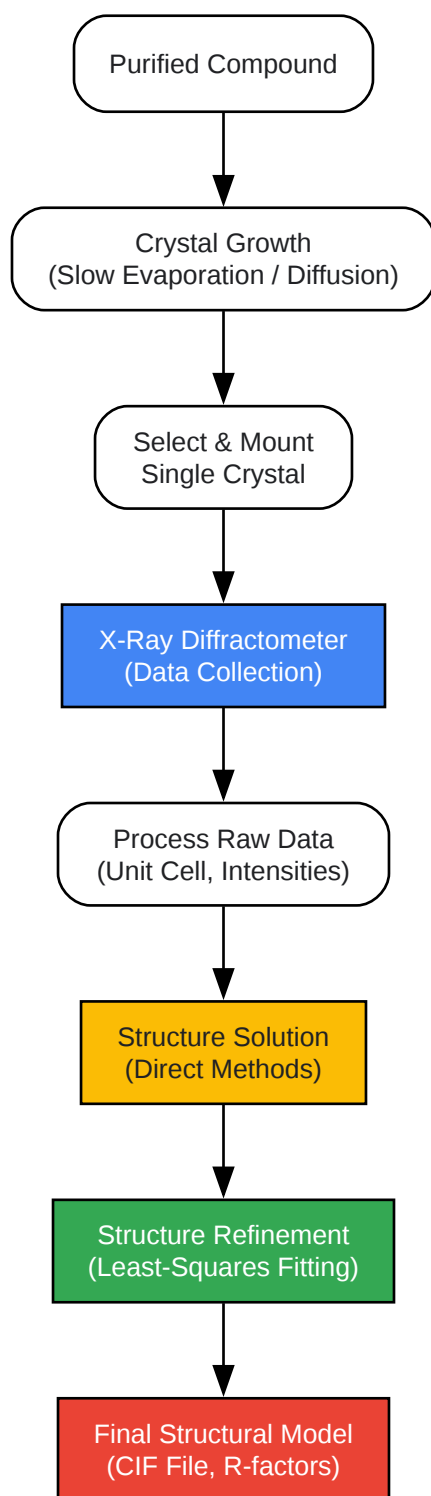
Single-Crystal X-Ray Crystallography: The Unambiguous Structure

Expertise & Experience: While MS and NMR provide compelling evidence for the molecular structure, single-crystal X-ray crystallography provides the definitive, unambiguous proof of atomic connectivity, bond lengths, bond angles, and the conformation in the solid state. Obtaining a suitable single crystal is often the rate-limiting step, but the resulting data is unparalleled in its detail. The process for analyzing oxazole derivatives is well-established.^[8]^[9]

Experimental Protocol: Single-Crystal X-Ray Diffraction

- **Crystal Growth:** Grow single crystals of suitable quality and size (typically 0.1-0.3 mm in each dimension). This can be achieved by slow evaporation of a saturated solution, vapor diffusion, or slow cooling. A range of solvents should be screened (e.g., hexane, ethyl acetate, ethanol, acetone, and mixtures thereof).
- **Crystal Mounting:** Select a high-quality, defect-free crystal under a microscope and mount it on a goniometer head.^[8]
- **Data Collection:**
 - **Instrument:** A modern X-ray diffractometer with a suitable X-ray source (e.g., Mo-K α radiation) and a sensitive detector.
 - **Procedure:** Place the mounted crystal in the diffractometer and cool it under a stream of nitrogen gas (typically to 100 K) to minimize thermal vibrations.
 - Collect a series of diffraction patterns as the crystal is rotated.^[8]
- **Structure Solution and Refinement:**

- Data Processing: Process the collected diffraction data to determine the unit cell dimensions, space group, and reflection intensities.[\[8\]](#)
- Structure Solution: Solve the structure using direct methods or Patterson methods to obtain an initial model of the electron density.
- Refinement: Refine the atomic positions and thermal parameters anisotropically for non-hydrogen atoms. Hydrogen atoms are typically placed in calculated positions. The final refined structure should have low R-factors, indicating a good fit between the observed and calculated diffraction data.



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Caption: Workflow for Single-Crystal X-Ray Crystallography.

Elemental Analysis: Final Confirmation of Purity and Composition

Expertise & Experience: Elemental analysis provides the empirical formula of a compound by determining the mass percentage of its constituent elements.^[10] For organic compounds, this typically involves combustion analysis to quantify carbon, hydrogen, and nitrogen.^[11] This technique serves as a final, independent verification of the molecular formula derived from mass spectrometry and as a robust check on the sample's purity.

Data Presentation: Theoretical vs. Experimental Elemental Composition

Element	Theoretical Mass %	Experimental Mass %
Carbon (C)	41.57%	(To be determined)
Hydrogen (H)	1.55%	(To be determined)
Nitrogen (N)	5.39%	(To be determined)

Acceptable experimental values are typically within $\pm 0.4\%$ of the theoretical values.

Experimental Protocol: Combustion Analysis

- Sample Preparation: Accurately weigh approximately 2-3 mg of the dry, purified compound into a tin capsule.
- Instrument: A CHN elemental analyzer.
- Method:
 - The sample is combusted in a high-temperature furnace ($\geq 900\text{ }^{\circ}\text{C}$) in a stream of pure oxygen.^[11]
 - This process converts carbon to CO_2 , hydrogen to H_2O , and nitrogen to N_2 gas (or NO_x , which is subsequently reduced to N_2).

- The resulting gases are separated by a chromatographic column and quantified by a thermal conductivity detector (TCD).
- Data Analysis: The instrument's software calculates the mass percentages of C, H, and N by comparing the detector signals to those from a known standard (e.g., acetanilide). The results should closely match the theoretical values calculated from the molecular formula $C_9H_4BrF_2NO$.

Conclusion

The structural characterization of **5-(6-bromo-2,3-difluorophenyl)oxazole** requires a synergistic application of multiple analytical techniques. Mass spectrometry provides the initial confirmation of molecular weight and the presence of bromine. A comprehensive suite of NMR experiments (1H , ^{13}C , and ^{19}F) maps the atomic connectivity and elucidates the fine details of the molecular framework. Single-crystal X-ray crystallography offers the ultimate, unambiguous determination of the three-dimensional structure. Finally, elemental analysis validates the empirical formula and confirms sample purity. By following this integrated and logical workflow, researchers can establish the structure of this molecule with the highest degree of scientific confidence, paving the way for its further investigation and application.

References

- Benchchem. (n.d.). Comparative Guide to X-ray Crystallographic Data of 4,5-diphenyl-oxazole Derivatives.
- Benchchem. (n.d.). Application Notes and Protocols for Mass Spectrometry Fragmentation of Halogenated Organic Compounds.
- Science Publishing. (n.d.). X-Ray Crystallographic Study of Novel Oxazole Derivatives.
- LCGC. (2022, April 15). Advances in the Analysis of Persistent Halogenated Organic Compounds.
- Vulfson, S. V., et al. (n.d.). Mass spectrometry of halogen-containing organic compounds. ResearchGate.
- Powers, I. G., et al. (2018). Prediction of ^{19}F NMR Chemical Shifts for Fluorinated Aromatic Compounds. The Journal of Organic Chemistry. ACS Publications.
- Ben-Gurion University of the Negev. (n.d.). X-ray crystallographic study of novel oxazole derivatives.
- Chemistry LibreTexts. (2023, August 29). Organic Compounds Containing Halogen Atoms.
- Tailored Tutors. (2019, November 21). Mass Spectroscopy - Halo-isotopes | A Level Chemistry | EDEXCEL. YouTube.

- AZoM. (2017, December 18). Using Benchtop 19F NMR to Evaluate Fluoroorganic Compounds.
- ResearchGate. (n.d.). X-ray crystal structure of oxazole 8d.
- University of the West Indies. (n.d.). Multinuclear NMR Spectroscopy.
- RSC Publishing. (n.d.). New 19F NMR methodology reveals structures of molecules in complex mixtures of fluorinated compounds. Chemical Science.
- JEOL Ltd. (n.d.). Structure Elucidation of Fluorinated Compounds by NMR.
- Semantic Scholar. (2021, February 17). design, synthesis, characterization, and cytotoxicity evaluation of new 4-benzyl-1,3-oxazole derivatives bearing 4-(4-chlorophenylsulfonyl)phenyl moiety.
- International Journal of Pharmacy and Pharmaceutical Sciences. (2019, April 1). Synthesis and Characterization of Novel 1, 3-Oxazole Derivatives and Study of Their In-Vitro Antidiabetic and Antioxidant.
- PMC. (n.d.). A Sustainable Synthesis of Novel 2-(3,4-Disubstituted phenyl)benzoxazole Derivatives and Their Antiproliferative and Antibacterial Evaluation.
- Sigma-Aldrich. (n.d.). **5-(6-bromo-2,3-difluorophenyl)oxazole**.
- ChemScene. (n.d.). 1400706-90-2 | 5-(4-Bromo-2,6-difluorophenyl)oxazole.
- ChemScene. (n.d.). 2364584-90-5 | 5-(2-Bromo-4,6-difluorophenyl)oxazole.
- Wikipedia. (n.d.). Oxazole.
- AZoM. (2021, May 6). A Look at Elemental Analysis for Organic Compounds.
- Central Laboratories UCT Prague. (2016, February 1). Laboratory of Organic Elemental Analysis.
- Elementar. (n.d.). Elemental analysis: operation & applications.
- OEA Labs. (n.d.). The Science of Elemental Analysis: Benefits and Applications in Organic Chemistry.
- Google Patents. (n.d.). WO2000073288A1 - Method for preparing 5-substituted oxazoles.
- Organic Chemistry Portal. (n.d.). Synthesis of 1,3-oxazoles.
- Macmillan Group. (n.d.). Oxazole.

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Sources

- [1. Oxazole - Wikipedia \[en.wikipedia.org\]](#)

- [2. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [3. chem.libretexts.org \[chem.libretexts.org\]](#)
- [4. chromatographyonline.com \[chromatographyonline.com\]](#)
- [5. azom.com \[azom.com\]](#)
- [6. Multinuclear NMR Spectroscopy \[fluorine.ch.man.ac.uk\]](#)
- [7. Structure Elucidation of Fluorinated Compounds by NMR | Applications Notes | JEOL Ltd. \[jeol.com\]](#)
- [8. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [9. primo.bgu.ac.il \[primo.bgu.ac.il\]](#)
- [10. azom.com \[azom.com\]](#)
- [11. The Science of Elemental Analysis: Benefits and Applications in Organic Chemistry \[velp.com\]](#)
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